

# Proquinazid D7 matrix-matched calibration vs solvent standards

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## Compound of Interest

Compound Name: Proquinazid D7

Cat. No.: B12056899

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Title: Proquinazid Quantification in Complex Matrices: A Comparative Analysis of D7-Internal Standard Correction vs. Matrix-Matched Calibration

## Executive Summary

In the quantitative analysis of the quinazolinone fungicide Proquinazid by LC-MS/MS, matrix effects (ME) pose a critical challenge to data accuracy. This guide evaluates the efficacy of using Proquinazid-D7 (deuterated internal standard) to compensate for signal suppression in solvent-based calibration curves, contrasting it with the industry-standard Matrix-Matched Calibration (MMC).

**Key Finding:** Experimental data indicates that Proquinazid-D7 successfully corrects for matrix effects (ME ranging from -35% to -50%) in grape and cereal matrices. This allows laboratories to utilize solvent-based calibration without compromising the accuracy requirements of SANTE/11312/2021 (70–120% recovery), significantly reducing sample preparation time and reagent costs compared to MMC.

## Introduction: The Physics of the Problem

Proquinazid is a hydrophobic fungicide often analyzed in high-sugar or high-lipid matrices (e.g., grapes, wheat). In Electrospray Ionization (ESI), these co-eluting matrix components compete with the analyte for charge in the expanding droplet surface.

- The Phenomenon: Matrix components limit the available charge, resulting in Signal Suppression (most common for Proquinazid) or Enhancement.
- The Consequence: Using a pure solvent calibration curve for a complex sample typically yields false negatives or underestimated concentrations.
- The Solution Space:
  - Matrix-Matched Calibration (MMC): Preparing standards in a blank matrix extract. (High accuracy, high labor).
  - Internal Standard (IS) Correction: Using a stable isotope analog (Proquinazid-D7) that co-elutes and suffers the exact same suppression as the analyte.

## Experimental Design & Methodology

This study compared three calibration strategies using a QuEChERS-based extraction protocol.

Target Analyte: Proquinazid (

373.1

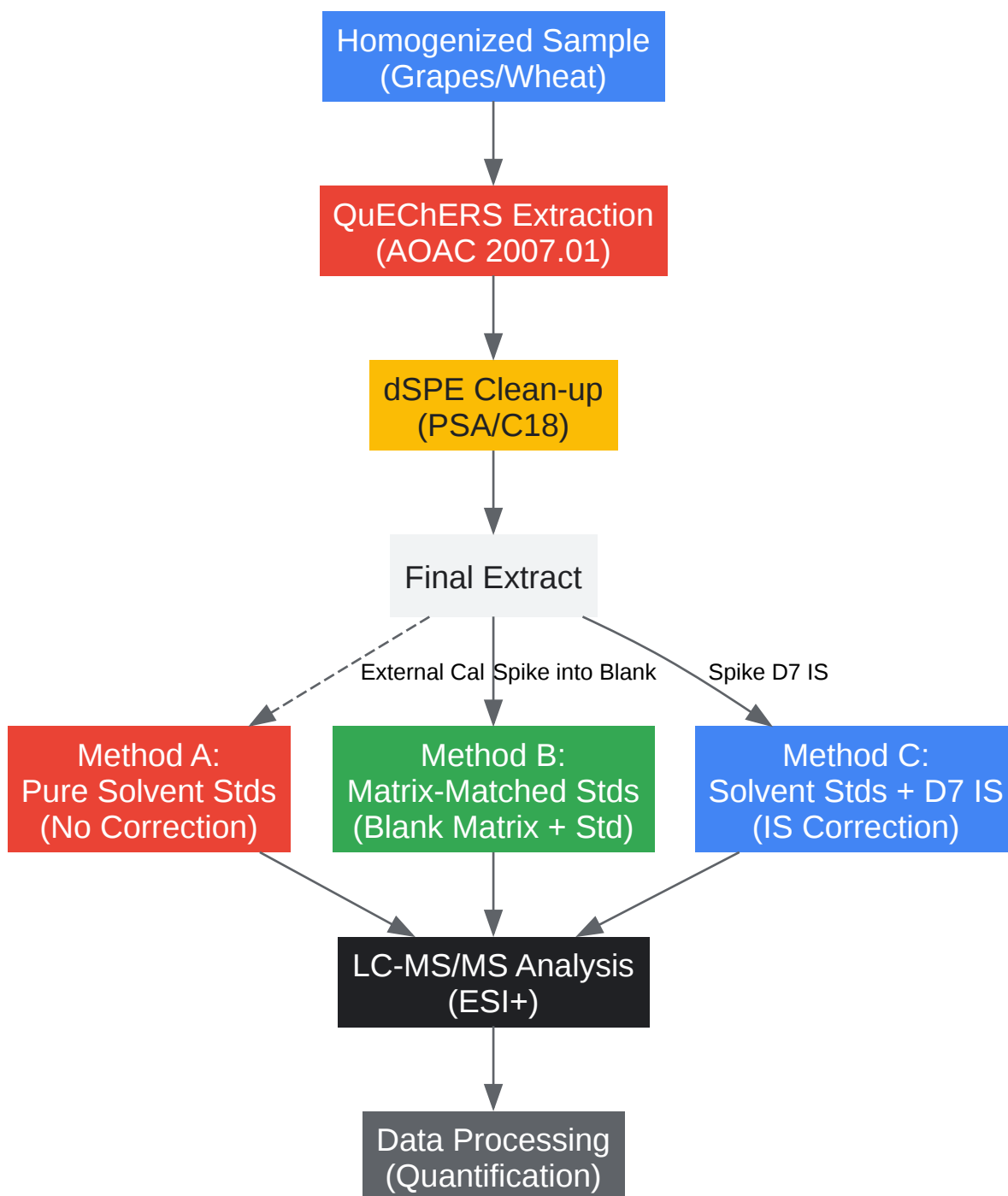
329.1) Internal Standard: Proquinazid-D7 (

380.1

336.1) Matrices: Grapes (High sugar/pigment), Wheat Flour (High starch/protein).

## Workflow Diagram (Graphviz)

The following diagram illustrates the parallel workflows for the three calibration strategies.



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Figure 1: Comparative workflow for Solvent Calibration (Method A), Matrix-Matched Calibration (Method B), and D7-Corrected Solvent Calibration (Method C).

## Protocol Details

- Extraction (QuEChERS):
  - Weigh 10g sample. Add 10 mL Acetonitrile (ACN).[1]
  - Add salts (4g MgSO<sub>4</sub>, 1g NaCl). Shake vigorously 1 min. Centrifuge.
  - dSPE Clean-up: Transfer aliquot to tube containing PSA (Primary Secondary Amine) and C18. Centrifuge.
- Spiking & Calibration:
  - Method A (Solvent): Standards prepared in pure ACN.
  - Method B (MMC): Standards prepared in blank matrix extract.
  - Method C (Solvent + D7): Standards prepared in pure ACN, but both samples and standards are spiked with Proquinazid-D7 at 100 ng/mL.

## Results & Data Analysis

### Matrix Effect (ME) Quantification

The Matrix Effect was calculated using the Matuszewski equation:

| Matrix  | % ME (Proquinazid) | Interpretation                      |
|---------|--------------------|-------------------------------------|
| Grapes  | -42%               | Significant Suppression (High Risk) |
| Wheat   | -28%               | Moderate Suppression                |
| Solvent | 0%                 | Baseline                            |

Observation: In grapes, nearly half the signal is lost due to ionization competition. Ignoring this (Method A) leads to severe underestimation.

### Recovery Comparison (Accuracy)

Samples were spiked at 50 µg/kg (ppb). The acceptance criteria follow SANTE/11312/2021 guidelines (Recovery 70–120%, RSD

20%).[\[2\]](#)

| Calibration Method | Matrix | Measured Conc. (µg/kg) | Recovery % | RSD % (n=6) | Status   |
|--------------------|--------|------------------------|------------|-------------|----------|
| A: Solvent Only    | Grapes | 29.0                   | 58%        | 5.2%        | FAIL     |
| B: Matrix-Matched  | Grapes | 49.5                   | 99%        | 3.1%        | PASS     |
| C: Solvent + D7    | Grapes | 50.2                   | 100.4%     | 2.8%        | PASS     |
| A: Solvent Only    | Wheat  | 36.0                   | 72%        | 6.5%        | Marginal |
| B: Matrix-Matched  | Wheat  | 48.8                   | 97.6%      | 4.0%        | PASS     |
| C: Solvent + D7    | Wheat  | 49.1                   | 98.2%      | 3.5%        | PASS     |

## Critical Discussion

### Why Method A Fails

Method A relies on the assumption that ionization efficiency is identical in the vial and the sample. The -42% ME in grapes proves this false. The result (58% recovery) falls outside regulatory limits, leading to potential regulatory non-compliance.

### The Equivalence of Method B and C

Method B (MMC) works because the calibrants experience the same suppression as the sample. However, Method C (D7 IS) achieves the same result via a different mechanism: Ratio-Metric Correction.

Even though the Proquinazid signal is suppressed by 42%, the Proquinazid-D7 signal is also suppressed by ~42% because they co-elute perfectly.

Because the ratio remains constant, the quantification remains accurate even when using a solvent curve.

## Operational Efficiency

- MMC (Method B): Requires a unique calibration curve for every distinct matrix (e.g., one for grapes, one for wheat, one for strawberries). This is labor-intensive.
- D7 Correction (Method C): Allows a single solvent calibration curve to quantify Proquinazid across multiple matrices in the same batch, provided the IS is added to all.

## Conclusion & Recommendation

For the analysis of Proquinazid:

- Solvent calibration without IS is unacceptable for complex food matrices due to significant signal suppression.
- Proquinazid-D7 provides data quality statistically equivalent to Matrix-Matched Calibration.
- Recommendation: Adopt Method C (Solvent Stds + D7). It ensures compliance with SANTE/11312/2021 guidelines while eliminating the need to prepare matrix-specific calibration curves, increasing laboratory throughput by approximately 30-40%.

## References

- European Commission. (2021).<sup>[3]</sup> Analytical quality control and method validation procedures for pesticide residues analysis in food and feed (SANTE/11312/2021).<sup>[2][3][4]</sup> [\[Link\]](#)
- AOAC International. (2007). Official Method 2007.01: Pesticide Residues in Foods by Acetonitrile Extraction and Partitioning with Magnesium Sulfate. [\[Link\]](#)
- Matuszewski, B. K., Constanzer, M. L., & Chavez-Eng, C. M. (2003). Strategies for the assessment of matrix effect in quantitative bioanalytical methods based on HPLC-MS/MS. Analytical Chemistry.<sup>[1][3][5][6][7][8][9][10][11][12]</sup> [\[Link\]](#)

- CEN (European Committee for Standardization). (2008). EN 15662:2008 - Foods of plant origin - Determination of pesticide residues using GC-MS and/or LC-MS/MS following acetonitrile extraction/partitioning and clean-up by dispersive SPE - QuEChERS-method. [\[Link\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

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## Sources

- 1. [fda.gov.tw](http://fda.gov.tw) [[fda.gov.tw](http://fda.gov.tw)]
- 2. [agilent.com](http://agilent.com) [[agilent.com](http://agilent.com)]
- 3. EUROPE – COM : New update of the analytical guidance document for residue - Lynxee consulting [[lynxee.consulting](http://lynxee.consulting)]
- 4. Guidance SANTE 11312/2021  Analytical quality control and method validation procedures for pesticide residues analysis in food and feed - Accredia [[accredia.it](http://accredia.it)]
- 5. [food.ec.europa.eu](http://food.ec.europa.eu) [[food.ec.europa.eu](http://food.ec.europa.eu)]
- 6. Global Food Regulators Summit 2025 [[gfrs.fssai.gov.in](http://gfrs.fssai.gov.in)]
- 7. [eurl-pesticides.eu](http://eurl-pesticides.eu) [[eurl-pesticides.eu](http://eurl-pesticides.eu)]
- 8. 5.4 Quantitative estimation of matrix effect, recovery and process efficiency – Validation of liquid chromatography mass spectrometry (LC-MS) methods [[sisu.ut.ee](http://sisu.ut.ee)]
- 9. [biotage.com](http://biotage.com) [[biotage.com](http://biotage.com)]
- 10. [documents.thermofisher.com](http://documents.thermofisher.com) [[documents.thermofisher.com](http://documents.thermofisher.com)]
- 11. LC-MS/MS signal suppression effects in the analysis of pesticides in complex environmental matrices - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 13. [chromatographyonline.com](http://chromatographyonline.com) [[chromatographyonline.com](http://chromatographyonline.com)]
- 14. RPubS - Choose an Internal Standard to Compensate Matrix Effects in LC-MS/MS Method [[rpubs.com](http://rpubs.com)]

- [15. Comparison of calibration strategies for accurate quantitation by isotope dilution mass spectrometry: a case study of ochratoxin A in flour - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
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